

# Dicyclohexyl Peroxydicarbonate (CAS 1561-49-5): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dicyclohexyl peroxydicarbonate*

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## Introduction

**Dicyclohexyl peroxydicarbonate**, with a CAS number of 1561-49-5, is an organic peroxide that serves as a potent free-radical initiator in various polymerization processes.<sup>[1]</sup> Its utility is most prominent in the production of polymers such as polyvinyl chloride (PVC). This technical guide provides an in-depth overview of its chemical and physical properties, a detailed synthesis protocol, its mechanism of action as a polymerization initiator, and comprehensive safety and handling procedures.

## Physicochemical Properties

**Dicyclohexyl peroxydicarbonate** is a white solid powder with a melting point of 44-46°C (for >97% purity).<sup>[2]</sup> It is characterized by its thermal instability, with a decomposition temperature of 42°C.<sup>[2]</sup> The molecule possesses a peroxy linkage (-O-O-) that readily undergoes homolytic cleavage upon heating to generate free radicals, which is the basis for its function as a polymerization initiator.<sup>[1]</sup>

## Solubility

This compound is insoluble in water but exhibits solubility in a range of organic solvents. It is slightly soluble in ethanol and aliphatic hydrocarbons, and more readily soluble in ketones, esters, aromatic solvents, and chlorinated hydrocarbons.<sup>[2]</sup> While precise quantitative solubility

data is not extensively available in public literature, its application in various solvent systems implies significant solubility in those media.[\[3\]](#)

Table 1: Physical and Chemical Properties of **Dicyclohexyl Peroxydicarbonate**

Property	Value	Reference(s)
CAS Number	1561-49-5	<a href="#">[4]</a>
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	286.32 g/mol	<a href="#">[4]</a>
Appearance	White solid powder	<a href="#">[2]</a>
Melting Point	44-46 °C	<a href="#">[2]</a>
Decomposition Temperature	42 °C	<a href="#">[2]</a>
Solubility in Water	Insoluble	<a href="#">[2]</a>
Solubility in Organic Solvents	Soluble in ketones, esters, aromatic solvents, and chlorinated hydrocarbons; slightly soluble in ethanol and aliphatic hydrocarbons.	<a href="#">[2]</a>

## Synthesis

**Dicyclohexyl peroxydicarbonate** is typically synthesized through the reaction of cyclohexyl chloroformate with a peroxide source, such as hydrogen peroxide, under alkaline conditions.[\[5\]](#)

## Experimental Protocol: Synthesis of Dicyclohexyl Peroxydicarbonate

Materials:

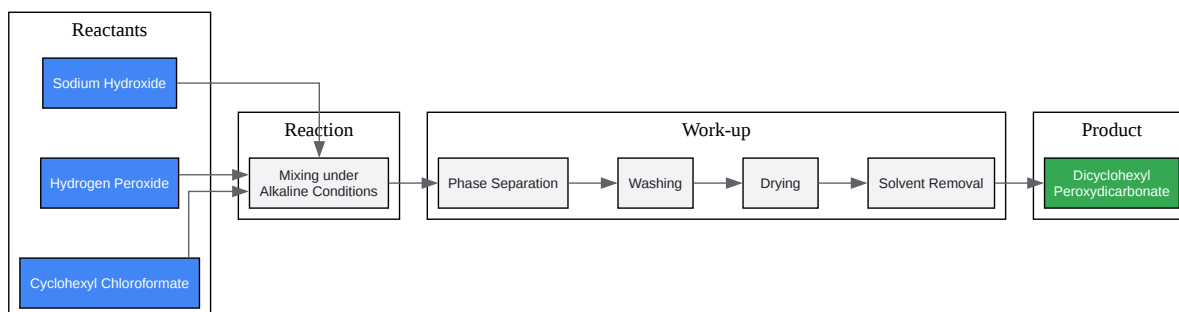
- Cyclohexyl chloroformate
- Hydrogen peroxide (30-50% aqueous solution)

- Sodium hydroxide (or other suitable base)
- Water
- Organic solvent (e.g., dichloromethane or diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- An aqueous solution of sodium hydroxide is prepared and cooled in an ice bath.
- To this cooled alkaline solution, a stoichiometric amount of hydrogen peroxide is added slowly while maintaining the low temperature.
- Cyclohexyl chloroformate is then added dropwise to the stirred, cooled alkaline peroxide solution. The reaction temperature should be maintained below 10°C to prevent premature decomposition of the product.<sup>[5]</sup>
- After the addition is complete, the reaction mixture is stirred for an additional period to ensure complete reaction.
- The organic layer containing the **dicyclohexyl peroxydicarbonate** is then separated from the aqueous layer.
- The organic layer is washed with cold water and then with a cold, dilute acid solution to neutralize any remaining base, followed by another wash with cold water.
- The washed organic layer is dried over an anhydrous drying agent.
- The solvent is removed under reduced pressure at a low temperature to yield the **dicyclohexyl peroxydicarbonate** product.

Note: This is a generalized procedure. Reaction conditions, such as temperature, concentration, and reaction time, may need to be optimized for specific laboratory settings and desired product purity.



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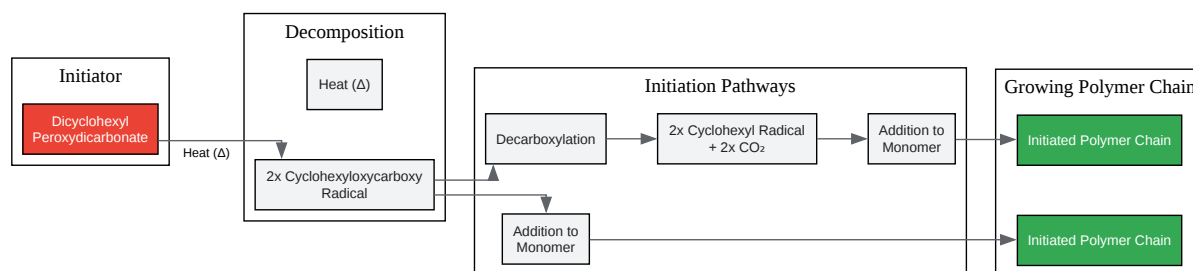
Caption: Synthesis workflow for **dicyclohexyl peroxydicarbonate**.

## Applications in Polymerization

The primary application of **dicyclohexyl peroxydicarbonate** is as a free-radical initiator for the polymerization of various monomers, most notably vinyl chloride.[1] Its decomposition rate, which is temperature-dependent, is a critical factor in controlling the polymerization reaction.

## Mechanism of Initiation

Upon heating, **dicyclohexyl peroxydicarbonate** undergoes homolytic cleavage of the peroxide bond to form two cyclohexyloxycarboxy radicals. These radicals can then initiate polymerization by adding to a monomer unit, or they can undergo further decomposition by losing carbon dioxide to form cyclohexyl radicals, which can also initiate polymerization.



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Caption: Polymerization initiation mechanism.

## Thermal Decomposition and Half-Life

The rate of decomposition of a peroxide initiator is often characterized by its half-life ( $t_{1/2}$ ) at a given temperature. While specific half-life data for **dicyclohexyl peroxydicarbonate** is not readily available, data for a structurally similar compound, di-(4-tert-butyl-cyclohexyl)-peroxydicarbonate, is provided in Table 2 as a reference. This data highlights the temperature-dependent nature of the decomposition rate.[6]

Table 2: Half-Life of Di-(4-tert-butyl-cyclohexyl)-peroxydicarbonate

Temperature (°C)	Half-Life (hours)
48	10
64	1
98	0.0167 (1 min)

Note: This data is for a similar compound and should be used as an estimation.

The thermal decomposition of organic peroxides can be described by Arrhenius parameters (activation energy and pre-exponential factor), which allow for the calculation of the decomposition rate constant at different temperatures.<sup>[7]</sup>

## Experimental Protocol: Suspension Polymerization of Vinyl Chloride

This protocol provides a general procedure for the suspension polymerization of vinyl chloride using a free-radical initiator like **dicyclohexyl peroxydicarbonate**.

Materials and Equipment:

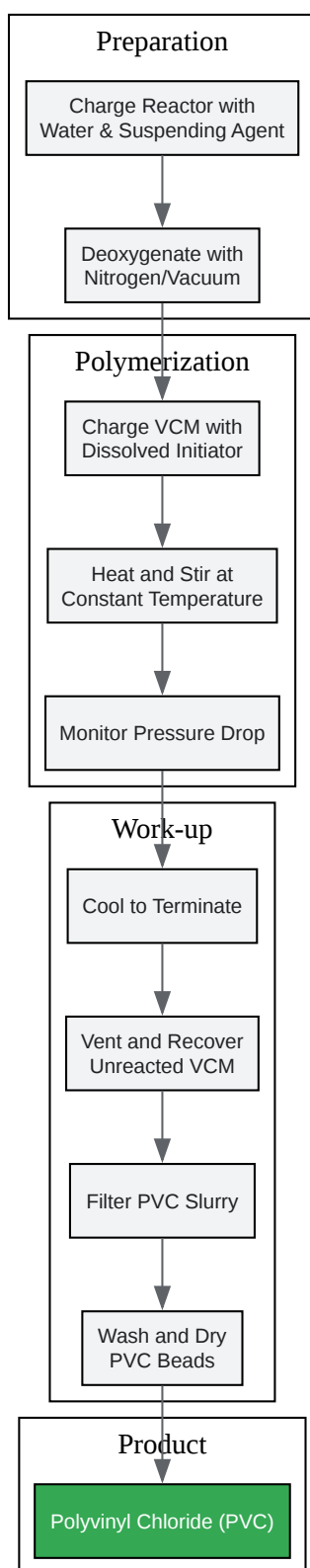
- Vinyl chloride monomer (VCM)
- **Dicyclohexyl peroxydicarbonate**
- Deionized water
- Suspending agent (e.g., polyvinyl alcohol)
- Polymerization reactor equipped with a stirrer, temperature control system, and pressure gauge
- Vacuum pump
- Nitrogen gas supply

Procedure:

- **Reactor Preparation:** The polymerization reactor is charged with deionized water and the suspending agent. The mixture is stirred to dissolve the suspending agent.
- **Deoxygenation:** The reactor is sealed and purged with nitrogen to remove oxygen, which can inhibit the polymerization reaction. A vacuum/nitrogen purge cycle can be used for efficient oxygen removal.<sup>[8]</sup>
- **Initiator and Monomer Charging:** The **dicyclohexyl peroxydicarbonate** initiator is dissolved in the vinyl chloride monomer. This solution is then carefully charged into the sealed and

deoxygenated reactor.

- **Polymerization:** The reactor is heated to the desired polymerization temperature (typically in the range of 50-70°C for this type of initiator). The temperature is maintained throughout the reaction, and the mixture is continuously stirred to maintain the suspension of monomer droplets.<sup>[9][10]</sup> The progress of the reaction can be monitored by the drop in pressure as the liquid monomer is converted to the solid polymer.
- **Termination:** Once the desired conversion is achieved (often indicated by a specific pressure drop), the reaction is terminated by cooling the reactor. A short-stopping agent can also be added.<sup>[11]</sup>
- **Monomer Recovery:** Unreacted vinyl chloride monomer is safely vented and recovered.
- **Product Isolation and Purification:** The resulting PVC slurry is filtered to separate the polymer beads from the aqueous phase. The beads are then washed with deionized water and dried in an oven at a temperature below the glass transition temperature of PVC (e.g., 50-60°C).<sup>[8]</sup>



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Caption: Workflow for suspension polymerization of vinyl chloride.



## Safety and Handling

**Dicyclohexyl peroxydicarbonate** is a hazardous material and must be handled with extreme caution.

- **Thermal Sensitivity:** It is highly sensitive to heat and can decompose violently or explosively, especially at temperatures above its decomposition temperature.<sup>[2][12]</sup> It should be stored in a cool, temperature-controlled environment.
- **Shock and Friction Sensitivity:** Explosions have been reported due to shock, heat, or friction.<sup>[12]</sup>
- **Incompatibilities:** Contact with amines, certain metals, strong acids, bases, and reducing agents can accelerate its decomposition.<sup>[2][12]</sup>
- **Hazards:** It is classified as a flammable solid and an organic peroxide. It can cause skin and serious eye irritation.<sup>[4]</sup>

Table 3: Safety and Hazard Information

Hazard	Description	GHS Classification
Flammability	Heating may cause a fire.	Organic Peroxide Type C
Explosive Hazard	Decomposes violently or explosively at elevated temperatures or due to shock/friction.	H242: Heating may cause a fire
Skin Irritation	Causes skin irritation.	H315: Causes skin irritation
Eye Irritation	Causes serious eye irritation.	H319: Causes serious eye irritation
Aquatic Hazard	Harmful to aquatic life with long-lasting effects.	H412: Harmful to aquatic life with long lasting effects

**Self-Accelerating Decomposition Temperature (SADT):** The SADT is the lowest temperature at which self-accelerating decomposition may occur for a substance in its packaging. For di-2-

ethylhexyl peroxydicarbonate, a similar compound, the SADT for the most concentrated product (75%) is 5°C.[13] This highlights the critical need for temperature-controlled storage and transport.

#### Storage and Handling:

- Store in a well-ventilated, cool, and dry place, away from heat sources and direct sunlight.
- Keep away from incompatible materials.
- Use non-sparking tools and explosion-proof equipment.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.
- In case of a spill, do not use combustible materials for cleanup. Use inert, damp, non-combustible materials.[12]

## Conclusion

**Dicyclohexyl peroxydicarbonate** is a valuable but hazardous chemical intermediate, primarily used as a free-radical initiator in the polymer industry. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and safe utilization in research and industrial applications. This guide provides a comprehensive overview to assist researchers, scientists, and drug development professionals in their work with this compound.

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## References

1. CAS 1561-49-5: Dicyclohexyl peroxydicarbonate | CymitQuimica [cymitquimica.com]
2. Dicyclohexyl peroxydicarbonate(technically pure) | 1561-49-5 [chemicalbook.com]

- 3. benchchem.com [benchchem.com]
- 4. Dicyclohexyl peroxydicarbonate | C<sub>14</sub>H<sub>22</sub>O<sub>6</sub> | CID 73797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. US3499919A - 4 - alkyl and cyclohexyl alkyl dicyclohexyl peroxydicarbonates - Google Patents [patents.google.com]
- 6. pergan.com [pergan.com]
- 7. journalajst.com [journalajst.com]
- 8. benchchem.com [benchchem.com]
- 9. ES2286080T3 - PREPARATION OF A POLI (VINYL CHLORIDE). - Google Patents [patents.google.com]
- 10. JP2012515825A - Vinyl chloride polymerization method - Google Patents [patents.google.com]
- 11. scribd.com [scribd.com]
- 12. DICYCLOHEXYL PEROXYDICARBONATE, [TECHNICALLY PURE] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. arkema.com [arkema.com]
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